A Technical Guide to the Thermochemical Characterization of Piperidine-3-carbonitrile hydrochloride

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Compound of Interest		
Compound Name:	*Piperidine-3-carbonitrile hydrochloride*	
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Abstract: Thermochemical data, such as enthalpy of formation, heat capacity, and thermal stability, are critical for the safe and efficient development of active pharmaceutical ingredients (APIs). This information governs process safety, formulation design, and shelf-life stability. This technical guide addresses the thermochemical properties of **Piperidine-3-carbonitrile hydrochloride**, a key building block in medicinal chemistry.[1][2] As experimental data for this specific compound is not readily available in public literature, this document provides a comprehensive overview of the established experimental and computational methodologies required to obtain these crucial parameters. It is intended to serve as a foundational resource for researchers seeking to characterize this and similar compounds.

Experimental Determination of Thermochemical Properties

A multi-faceted experimental approach is necessary to fully characterize the thermochemical profile of a solid compound like **Piperidine-3-carbonitrile hydrochloride**. The primary techniques employed are Differential Scanning Calorimetry (DSC), Thermogravimetric Analysis (TGA), and Bomb Calorimetry.

Differential Scanning Calorimetry (DSC)

DSC is a fundamental thermal analysis technique that measures the difference in heat flow between a sample and a reference as a function of temperature.[3][4] It is used to determine transition temperatures and enthalpies for processes like melting, crystallization, and solid-solid phase transitions.[5]

Key Parameters Obtained:

- Melting Point (T_m)

- Enthalpy of Fusion (ΔH_{fus})

- Glass Transition Temperature (T_g) for amorphous content

- Heat Capacity (C_p)

Detailed Experimental Protocol:

- Sample Preparation: Accurately weigh 5 to 15 mg of **Piperidine-3-carbonitrile hydrochloride** into a hermetic DSC pan.[6] Crimp the pan to seal it.

- Instrument Setup: Place the sealed sample pan and an empty reference pan into the DSC cell. Purge the cell with an inert nitrogen flow (e.g., 20 cm³/min) to prevent oxidative degradation.[6]

- Thermal History Erasure: Equilibrate the sample at a sub-ambient temperature (e.g., -20°C). Ramp the temperature to a point above the expected melt (e.g., 60°C) at a controlled rate (e.g., 20°C/min), hold for a few minutes, and then cool back to the starting temperature. Repeat this heat/cool/heat cycle to erase the sample's prior thermal history.[6]

- Data Acquisition: Perform a final heating ramp at a controlled rate (e.g., 10-20°C/min) through the melting transition.[6]

- Data Analysis: The resulting thermogram is analyzed to determine the onset temperature of the melting endotherm (T_m). The area under the melting peak is integrated to calculate the enthalpy of fusion (ΔH_{fus}).[5][6]

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere.[7][8] It is essential for determining the thermal stability, decomposition temperatures, and the presence of volatile components like moisture or residual solvents.[8][9]

Key Parameters Obtained:

- Thermal Stability Range

- Decomposition Temperature (T_d)

- Mass Loss due to Volatiles (e.g., water, solvents)

Detailed Experimental Protocol:

- Sample Preparation: Place a precisely weighed sample (typically 5-10 mg) into a TGA sample pan.

- Instrument Setup: Position the pan on the high-precision balance within the TGA furnace.

- Data Acquisition: Heat the sample at a constant rate (e.g., 10°C/min) under a controlled atmosphere (typically nitrogen) to a temperature beyond its decomposition point. The mass of the sample is continuously monitored and recorded.[7]

- Data Analysis: The TGA curve plots mass percent against temperature. The onset temperature of a significant mass loss step indicates the beginning of decomposition. The amount of mass lost at different stages can be quantified to determine moisture content or stoichiometry of solvates.[8]

Bomb Calorimetry

To determine the standard enthalpy of formation ($\Delta H\_f°$), the standard enthalpy of combustion ($\Delta H\_c°$) is first measured using a bomb calorimeter. This technique involves the complete combustion of a sample in a high-pressure oxygen environment.[10][11]

Key Parameters Obtained:

- Heat of Combustion at Constant Volume (ΔU_c)

- Standard Enthalpy of Combustion ($\Delta H\_c°$)

- Standard Enthalpy of Formation ($\Delta H\_f°$)

Detailed Experimental Protocol:

- Calorimeter Calibration: First, determine the energy equivalent (heat capacity) of the calorimeter by combusting a certified standard of known heat of combustion, such as benzoic acid.[12]

- Sample Preparation: Press a precise mass (not to exceed 1.1 g) of **Piperidine-3-carbonitrile hydrochloride** into a pellet.[13] Place the pellet in the sample crucible.

- Bomb Assembly: Attach a measured length of fuse wire between the electrodes, ensuring it touches the sample pellet.[13] Add a small, known amount of water (e.g., 1 mL) to the bomb to ensure all product water is in the liquid state.[13] Seal the bomb and pressurize it with excess pure oxygen.

- Combustion: Submerge the sealed bomb in a known volume of water in the calorimeter's insulating jacket.[14] Once the system reaches thermal equilibrium, ignite the sample via the fuse wire.

- Temperature Measurement: Record the temperature of the water bath before and after combustion, monitoring it until a maximum temperature is reached and it begins to cool.

- Calculation: The heat of combustion at constant volume (ΔU_c) is calculated from the temperature rise and the energy equivalent of the calorimeter, with corrections for the fuse wire combustion and the formation of nitric acid from the sample's nitrogen content.[10][13] $\Delta H\_c°$ is then calculated from ΔU_c, and finally, the standard enthalpy of formation ($\Delta H\_f°$) is derived using Hess's Law with the known standard enthalpies of formation for the combustion products (CO_2, H_2O, N_2, HCl).

Experimental Workflow for Thermochemical Data Determination
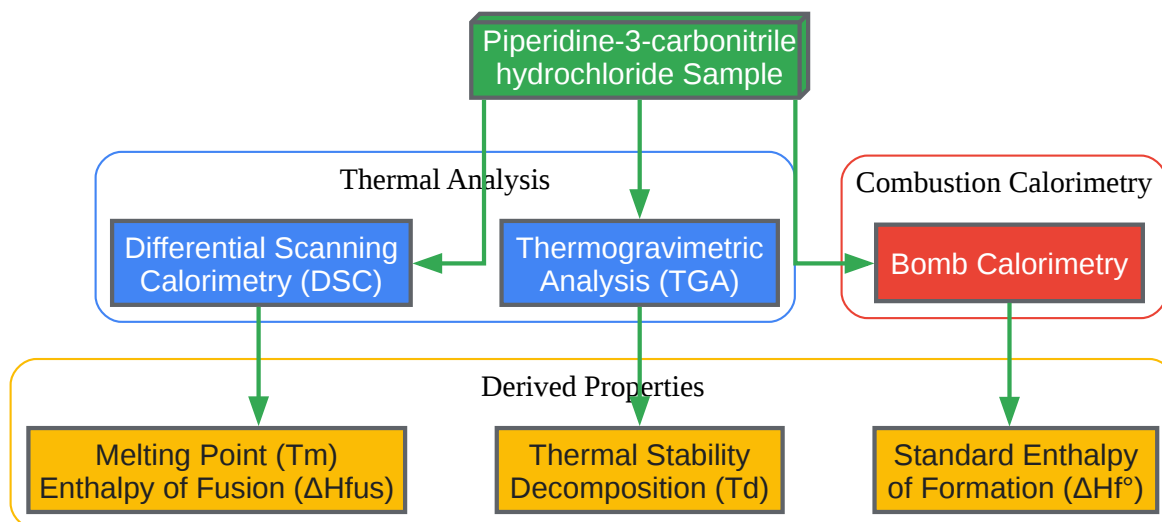
Caption: Workflow for experimental thermochemical characterization.
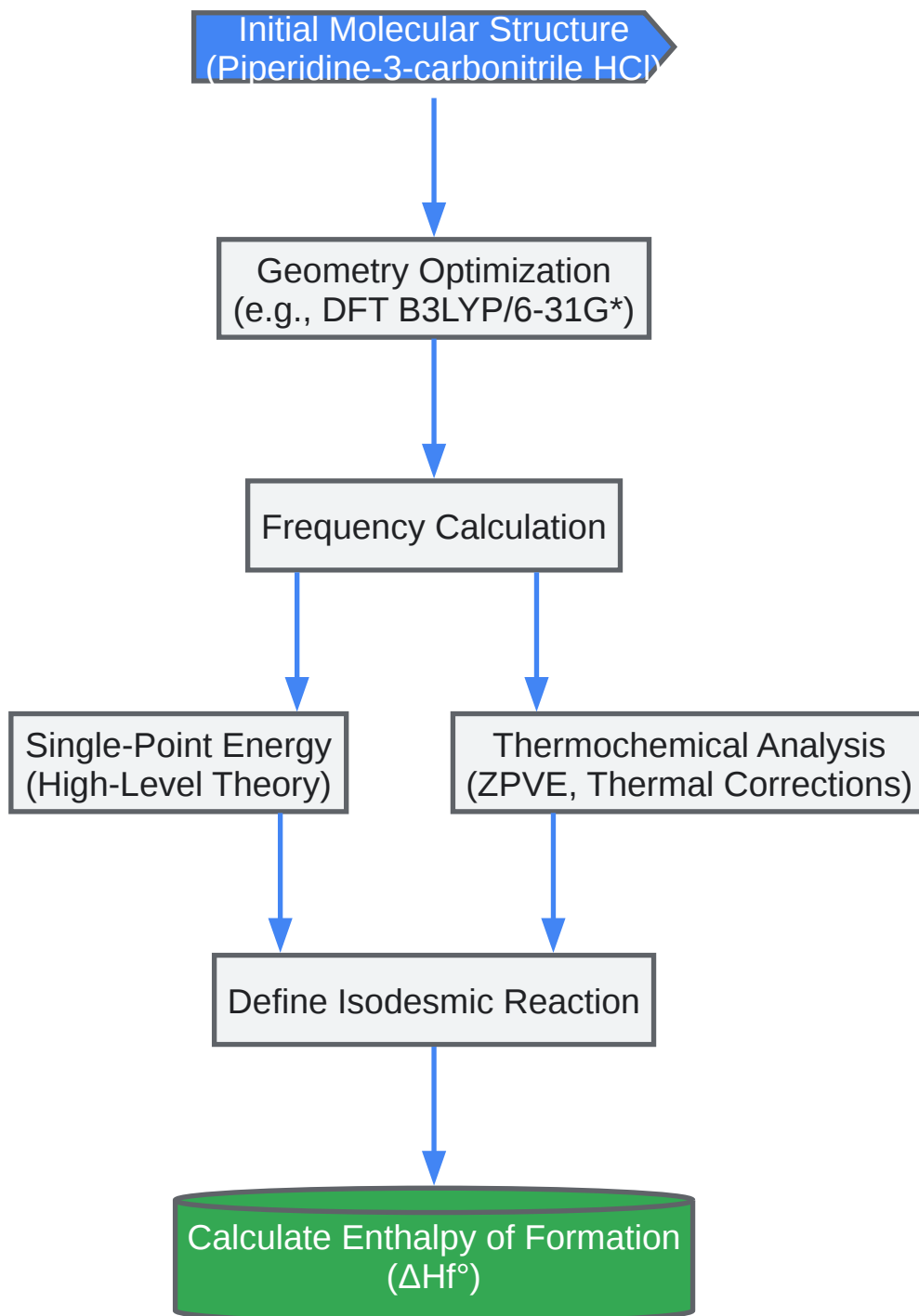
Computational Estimation of Thermochemical Properties

In the absence of experimental data, computational quantum chemistry provides a powerful alternative for predicting thermochemical properties.[15][16] Methods like Density Functional Theory (DFT) can yield accurate estimations for molecules like **Piperidine-3-carbonitrile hydrochloride**.

General Computational Workflow:

- Structure Optimization: The 3D molecular structure of the compound is optimized to find its lowest energy conformation (geometry).

- Frequency Calculation: A vibrational frequency analysis is performed on the optimized structure. This confirms the structure is a true energy minimum and provides the zero-point vibrational energy (ZPVE) and thermal contributions to enthalpy and entropy.

- Energy Calculation: A high-accuracy single-point energy calculation is performed.

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- Property Derivation: The standard enthalpy of formation is typically calculated using atomization or isodesmic reaction schemes, which leverage the computed energies and known experimental enthalpies of formation for reference species to ensure accuracy and cancel systematic errors.[17]

Computational Workflow for Estimating Enthalpy of Formation

Caption: Workflow for computational thermochemistry estimation.

Thermochemical Data of Related Compounds

To provide a frame of reference, the following table summarizes key experimental thermochemical data for the parent compound, piperidine. These values serve as a useful baseline for estimating the properties of its derivatives.

Property	Symbol	Value	Units	Reference(s)
Standard Enthalpy of Formation (gas)	$\Delta_f H°(g)$	-47.15 ± 0.63	kJ/mol	[18]
Standard Enthalpy of Formation (liquid)	$\Delta_f H°(l)$	-88.7 ± 0.6	kJ/mol	[19]
Standard Enthalpy of Combustion (liquid)	$\Delta_c H°(l)$	-3491.5 ± 0.5	kJ/mol	[19]
Liquid Phase Heat Capacity (298.15 K)	$C_p(l)$	179.86	J/mol·K	[19]
Standard Molar Entropy (liquid)	$S°(l)$	203.4	J/mol·K	[19]

Conclusion

While direct experimental thermochemical data for **Piperidine-3-carbonitrile hydrochloride** is not currently published, this guide outlines the definitive methodologies for its determination. A combination of Differential Scanning Calorimetry, Thermogravimetric Analysis, and Bomb Calorimetry provides a complete experimental picture of the compound's thermal properties.

Furthermore, modern computational chemistry offers a reliable and accessible route to predict these properties. By following the protocols and workflows detailed herein, researchers and drug development professionals can obtain the essential data needed for robust process development, safety assessment, and formulation of this important pharmaceutical intermediate.

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